Introduction: The Strategic Importance of Lipophilic Alkyl Chains in Bioactive Compounds

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Bromopentadecane*
CAS No.:	*629-72-1*
Cat. No.:	*B048590*

Get Quote

In the landscape of medicinal chemistry, the modulation of a molecule's physicochemical properties is paramount to achieving desired therapeutic outcomes. Lipophilicity, in particular, is a critical parameter that governs a drug's absorption, distribution, metabolism, and excretion (ADME) profile. The introduction of long alkyl chains is a time-honored strategy to enhance a molecule's interaction with biological membranes. **1-Bromopentadecane**, with its 15-carbon aliphatic chain, serves as a premier lipophilic building block. Its terminal bromine atom provides a reactive handle for covalent attachment, making it an indispensable reagent for creating molecules with enhanced membrane permeability and targeted biological activity.

This guide will focus on the principal applications of **1-bromopentadecane** as a powerful alkylating agent in the synthesis of antimicrobial quaternary ammonium compounds (QACs) and mitochondria-targeting phosphonium salts, which have shown promise as anticancer agents.

Physicochemical Properties of 1-Bromopentadecane

© 2026 BenchChem. All rights reserved.

A thorough understanding of a reagent's properties is the foundation of successful synthesis. The table below summarizes the key physicochemical data for **1-bromopentadecane**, providing a quick reference for experimental design.[1][2][3][4][5][6]

Property	Value
CAS Number	629-72-1
Molecular Formula	$C_{15}H_{31}Br$
Molecular Weight	291.31 g/mol [3][5]
Appearance	Colorless to pale yellow liquid or solid[1]
Melting Point	17-19 °C[6]
Boiling Point	159-160 °C at 5 mmHg[6]
Density	1.005 g/mL at 25 °C[6]
Refractive Index (n20/D)	1.461[6]
Solubility	Insoluble in water; soluble in organic solvents[1]
Vapor Pressure	<1 mmHg at 20 °C[6]

Core Reactivity: The SN2 Pathway

The synthetic utility of **1-bromopentadecane** is dominated by its behavior as a primary alkyl halide. The carbon atom bonded to the bromine is electrophilic and susceptible to nucleophilic attack. This proceeds via a bimolecular nucleophilic substitution (SN2) mechanism, where a nucleophile attacks the carbon atom, leading to the displacement of the bromide ion as a stable leaving group. This reaction is efficient and forms the basis for creating new carbon-heteroatom bonds.[7][8][9]

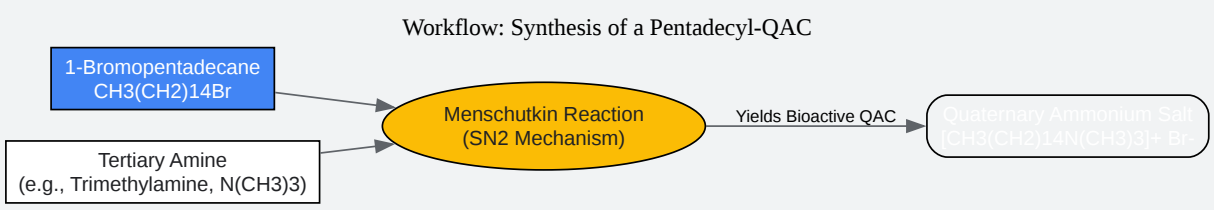
Caption: General SN2 reaction workflow for **1-bromopentadecane**.

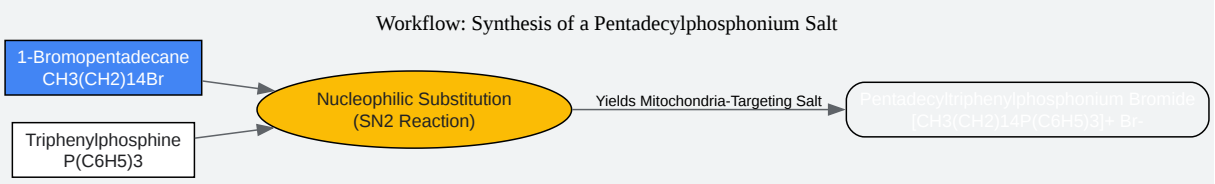
Application I: Synthesis of Quaternary Ammonium Compounds (QACs) with Antimicrobial Activity

© 2026 BenchChem. All rights reserved.

Scientific Rationale: Quaternary ammonium compounds (QACs) are a class of potent antimicrobial agents. Their structure features a positively charged nitrogen atom connected to four alkyl groups. The mechanism of action involves the disruption of microbial cell membranes. The long, lipophilic pentadecyl chain derived from **1-bromopentadecane** facilitates the intercalation of the QAC into the lipid bilayer of bacterial membranes. This disrupts membrane integrity, leading to leakage of essential cytoplasmic components and ultimately, cell death. The cationic headgroup electrostatically interacts with the negatively charged components of the cell wall, enhancing its efficacy.

The synthesis of these compounds from a tertiary amine and an alkyl halide is known as the Menschutkin reaction.[8]





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

© 2026 BenchChem. All rights reserved.

- 1. CAS 629-72-1: 1-Bromopentadecane | CymitQuimica [cymitquimica.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. 1-Bromopentadecane | C15H31Br | CID 12394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Pentadecane, 1-bromo- (CAS 629-72-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 1-Bromopentadecane 97 629-72-1 [sigmaaldrich.com]
- 7. m.youtube.com [m.youtube.com]
- 8. Synthesis, Purification and Characterization of Polymerizable Multifunctional Quaternary Ammonium Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 9. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]

- To cite this document: BenchChem. [Introduction: The Strategic Importance of Lipophilic Alkyl Chains in Bioactive Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048590/docs#introduction-the-strategic-importance-of-lipophilic-alkyl-chains-in-bioactive-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.